

Methyl 4-methylbenzoate safety data sheet (SDS) information.

Author: BenchChem Technical Support Team. Date: December 2025



An In-depth Technical Guide to the Safety of Methyl 4-methylbenzoate

This guide provides comprehensive safety information for **Methyl 4-methylbenzoate** (CAS No. 99-75-2), tailored for researchers, scientists, and professionals in drug development. It consolidates critical data from its Safety Data Sheet (SDS), covering identification, hazards, handling, and emergency procedures.

Chemical Identification and Physicochemical Properties

Methyl 4-methylbenzoate, also known as methyl p-toluate, is a chemical intermediate with the molecular formula C₉H₁₀O₂.[1][2] It presents as a white to colorless crystalline solid with a distinctive sweet, floral odor.[2][3][4]

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	99-75-2[1]
EC Number	202-784-1[1]
Molecular Formula	C ₉ H ₁₀ O ₂ [1]
Molecular Weight	150.17 g/mol [1]



| Synonyms | Methyl p-toluate, 4-methylbenzoic acid methyl ester, MPT[1][2] |

Table 2: Physical and Chemical Properties

Property	Value	Conditions
Melting Point	32 - 35 °C[1][2][5]	
Boiling Point	103 - 104 °C[1][2][6]	at 15-20 hPa
	220 - 223 °C[3][5]	at 760 mmHg
Flash Point	89 - 90 °C[1][3]	Closed Cup
Density	1.06 g/cm ³ [2][5]	
Vapor Pressure	1 hPa[1]	at 39 °C
Vapor Density	4.7[1][2][6]	(Air = 1)
Flammability Limits	1.0% - 9.5% (V)[1][3]	

| Water Solubility | <0.1 g/100 mL[2] | at 22 °C |

Hazard Identification and Toxicology

Methyl 4-methylbenzoate is classified as a hazardous substance.[2] It can cause skin and serious eye irritation, and may cause respiratory irritation.[1][3] It may also be harmful if swallowed.[1]

Table 3: GHS Hazard Classification



Hazard Class	Hazard Statement	Signal Word
Skin Corrosion/Irritation	H315: Causes skin irritation[1] Warning[1]	
Serious Eye Damage/Irritation	H319: Causes serious eye irritation[1]	Warning[1]
STOT - Single Exposure	H335: May cause respiratory irritation[1]	Warning[1]

| Acute Toxicity (Oral) | H303: May be harmful if swallowed[1] | Warning[1] |

Table 4: NFPA 704 Rating

Category	Rating	Description
Health	2	Intense or continued but not chronic exposure could cause temporary incapacitation or possible residual injury.[1]
Flammability	2	Must be moderately heated or exposed to high ambient temperature before ignition can occur.[1]

| Reactivity | 0 | Normally stable, even under fire exposure conditions, and is not reactive with water. [1] |

Table 5: Toxicological Data

Test	Species	Route	Value
LD50	Rat	Oral	3,300 mg/kg[1]
LD50	Rabbit	Dermal	> 5,000 mg/kg[1]



| Skin Irritation | Rabbit | Dermal | Moderate skin irritation (24 h)[1] |

Experimental Protocols

While the Safety Data Sheets cite the results of toxicological studies, they do not provide detailed experimental protocols. The values presented, such as the LD50 (Lethal Dose, 50%), are typically determined using standardized guidelines from organizations like the Organisation for Economic Co-operation and Development (OECD).

General Protocol for Acute Oral Toxicity (LD50) Study (Based on OECD Guideline 423): A typical acute oral toxicity study involves the administration of the substance to a group of fasted laboratory animals (commonly rats) in a single dose via gavage. The animals are observed for a set period, usually 14 days, for signs of toxicity and mortality. The LD50 value is the statistically estimated dose that is expected to be lethal to 50% of the tested population. The study would involve a stepwise procedure with a limited number of animals at each step to minimize animal use. Observations include changes in skin, fur, eyes, and behavior, as well as body weight changes. At the end of the observation period, a gross necropsy is performed on all surviving animals.

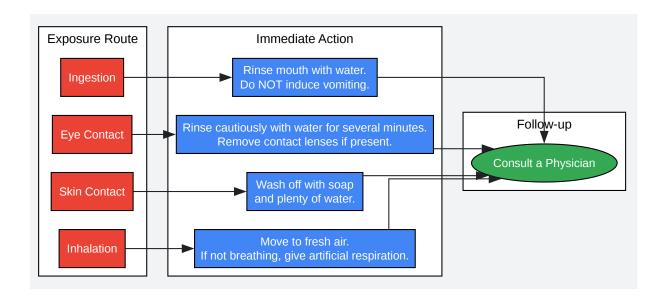
Emergency Procedures

Proper and prompt response during an emergency is critical to minimizing harm.

First-Aid Measures

A systematic approach should be taken depending on the route of exposure. In all cases of doubt or if symptoms persist, medical attention should be sought.[7]





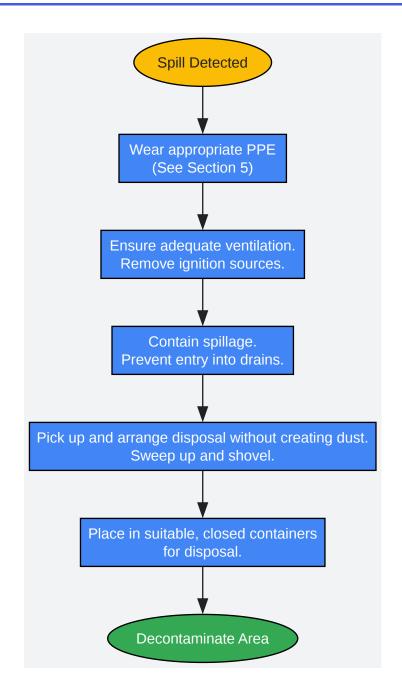
Click to download full resolution via product page

Caption: First-aid workflow for **Methyl 4-methylbenzoate** exposure.

Accidental Release Measures (Spill Response)

In the event of a spill, personal safety is the priority. The area should be secured and proper procedures followed for containment and cleanup.





Click to download full resolution via product page

Caption: Logical workflow for handling a spill of **Methyl 4-methylbenzoate**.

Handling, Storage, and Personal Protection Safe Handling and Storage

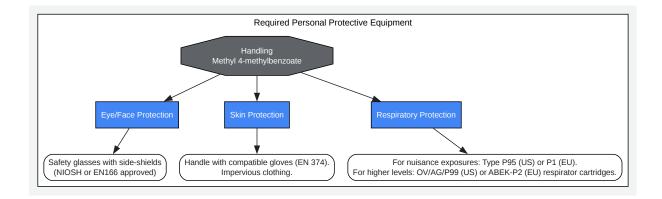
Handling: Avoid contact with skin and eyes and avoid the formation of dust and aerosols.[1]
 Provide appropriate exhaust ventilation where dust is formed.[1]



• Storage: Store in a cool, dry, and well-ventilated place.[1][2] Keep the container tightly closed to prevent moisture absorption and contamination.[1][2]

Personal Protective Equipment (PPE)

The use of appropriate PPE is essential to prevent exposure when handling **Methyl 4-methylbenzoate**.



Click to download full resolution via product page

Caption: Personal Protective Equipment (PPE) for handling **Methyl 4-methylbenzoate**.

Fire-Fighting Measures

Methyl 4-methylbenzoate is a combustible solid.[8]

Table 6: Fire-Fighting Information



Aspect	Details
Suitable Extinguishing Media	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[1]
Special Hazards	Emits carbon oxides upon combustion.[1]

| Firefighter Protection | Wear a self-contained breathing apparatus (SCBA) for firefighting if necessary.[1] |

Stability and Reactivity

- Reactivity: No specific reactivity data is available. However, as an ester, it may react with acids to liberate heat, and interaction with caustic solutions can also be exothermic.[8]
 Mixing with alkali metals or hydrides may generate flammable hydrogen.[8]
- Chemical Stability: The substance is stable under recommended storage conditions.[3]
- Conditions to Avoid: Incompatible products and exposure to heat, sparks, or open flames.[3]
- Incompatible Materials: Strong oxidizing agents.[3]
- Hazardous Decomposition Products: Under fire conditions, it can decompose to form carbon monoxide and carbon dioxide.[3]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Methyl 4-methylbenzoate Safety Data Sheet [chemicalbook.com]
- 2. Page loading... [guidechem.com]
- 3. fishersci.com [fishersci.com]







- 4. Methyl 4-methylbenzoate price, buy Methyl 4-methylbenzoate chemicalbook [chemicalbook.com]
- 5. chemsynthesis.com [chemsynthesis.com]
- 6. methyl 4-methyl benzoate, 99-75-2 [thegoodscentscompany.com]
- 7. chemos.de [chemos.de]
- 8. Methyl 4-methylbenzoate | 99-75-2 [chemicalbook.com]
- To cite this document: BenchChem. [Methyl 4-methylbenzoate safety data sheet (SDS) information.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b193300#methyl-4-methylbenzoate-safety-data-sheet-sds-information]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com